

Application Note: Quantification of N-Nitroso-Vildagliptin in Active Pharmaceutical Ingredients (APIs)

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Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

Cat. No.: *B13581558*

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Introduction

Vildagliptin is an oral anti-diabetic agent that belongs to the dipeptidyl peptidase-4 (DPP-4) inhibitor class of drugs used in the management of type 2 diabetes mellitus.^[1] Recently, the presence of nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory agencies and manufacturers worldwide due to their potential carcinogenic properties. **N-Nitroso-Vildagliptin** is a nitrosamine drug substance-related impurity (NDSRI) that can form during the synthesis or storage of the Vildagliptin active pharmaceutical ingredient (API).^{[1][2][3]} Regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict limits for nitrosamine impurities in drug substances and products.^{[4][5][6]} For **N-Nitroso-Vildagliptin**, the EMA has set a limit of 15 ppm in the Vildagliptin drug substance.^{[2][3][7][8][9]}

This application note provides a detailed protocol for the quantification of **N-Nitroso-Vildagliptin** in Vildagliptin APIs using a sensitive and specific Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method. The described method is crucial for ensuring the quality and safety of Vildagliptin-containing drug products.

Chemical Structures

Vildagliptin

- Chemical Name: (S)-1-[2-[(3-hydroxyadamantan-1-yl)amino]acetyl]pyrrolidine-2-carbonitrile
- Molecular Formula: $C_{17}H_{25}N_3O_2$
- Molecular Weight: 303.4 g/mol

N-Nitroso-Vildagliptin

- Chemical Name: (S)-1-(N-((1R,3R,5R,7S)-3-Hydroxyadamantan-1-yl)-N-nitrosoglycyl)pyrrolidine-2-carboxamide[1][10]
- Molecular Formula: $C_{17}H_{26}N_4O_4$ [1]
- Molecular Weight: 350.42 g/mol [1]

Experimental Protocols

Materials and Reagents

- **N-Nitroso-Vildagliptin** reference standard (>95% purity)
- Vildagliptin API (test sample)
- LC-MS grade Acetonitrile
- LC-MS grade Methanol
- LC-MS grade Water
- Formic acid ($\geq 99\%$)
- Ammonium formate ($\geq 99\%$)
- 0.22 μm syringe filters

Instrumentation

A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled with a triple quadrupole tandem mass spectrometer (MS/MS) is required.

Chromatographic Conditions

Parameter	Value
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Gradient Program	Time (min)
0.0	
1.0	
5.0	
7.0	
7.1	
10.0	

Mass Spectrometry Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Source Temp.	500 °C
Capillary Voltage	3.5 kV
MRM Transitions	Analyte
N-Nitroso-Vildagliptin	
Vildagliptin	

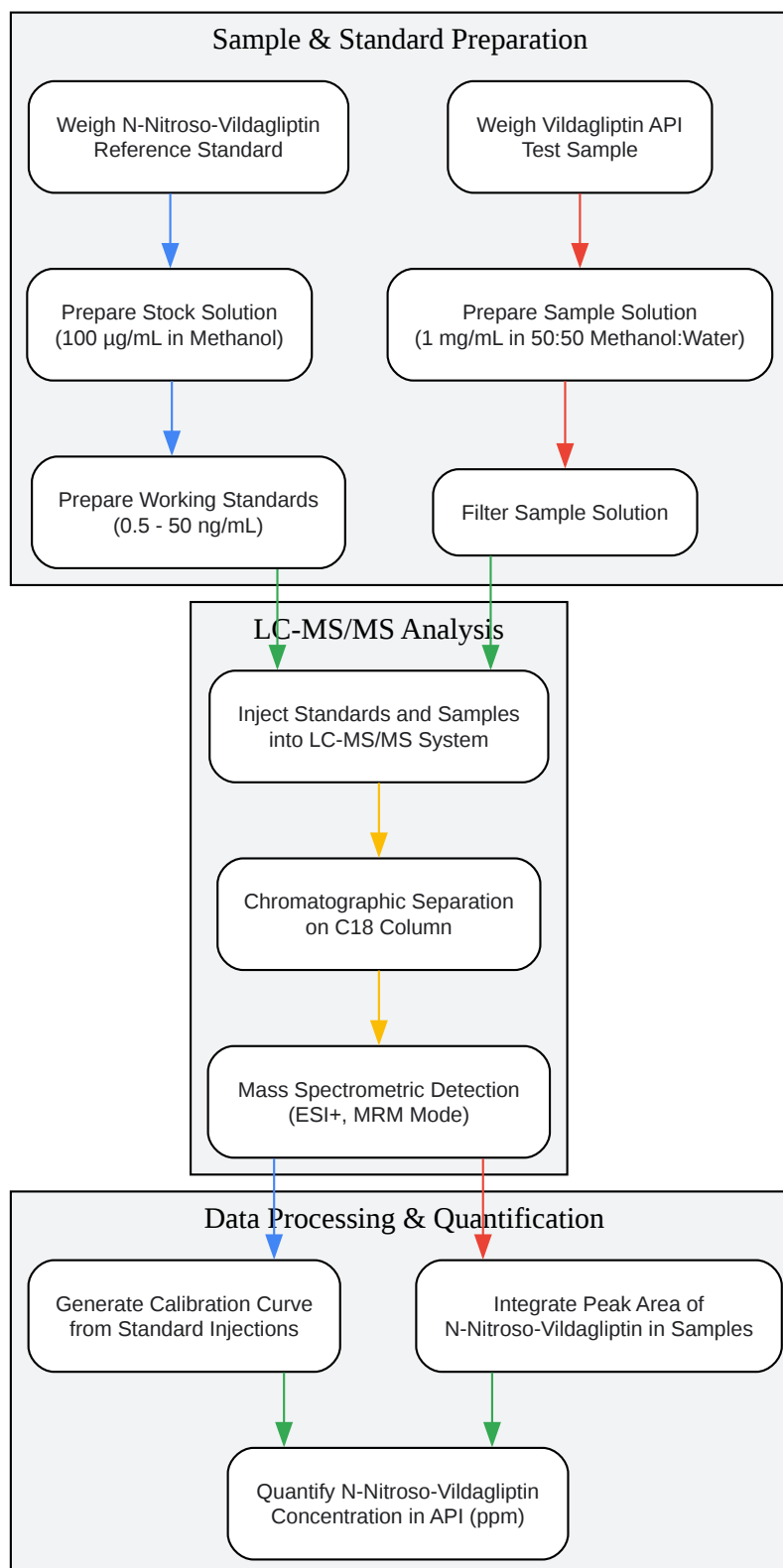
Standard and Sample Preparation

Standard Stock Solution (100 µg/mL): Accurately weigh approximately 1.0 mg of **N-Nitroso-Vildagliptin** reference standard and dissolve it in 10.0 mL of methanol.

Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with a 50:50 mixture of methanol and water to achieve concentrations ranging from 0.5 ng/mL to 50 ng/mL.

Sample Solution (1 mg/mL of Vildagliptin): Accurately weigh approximately 10.0 mg of the Vildagliptin API test sample and dissolve it in 10.0 mL of a 50:50 mixture of methanol and water. Vortex to ensure complete dissolution. Filter the solution through a 0.22 µm syringe filter before injection.

Workflow for Quantification of N-Nitroso-Vildagliptin



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Caption: Experimental workflow for the quantification of **N-Nitroso-Vildagliptin** in API.

Data Presentation

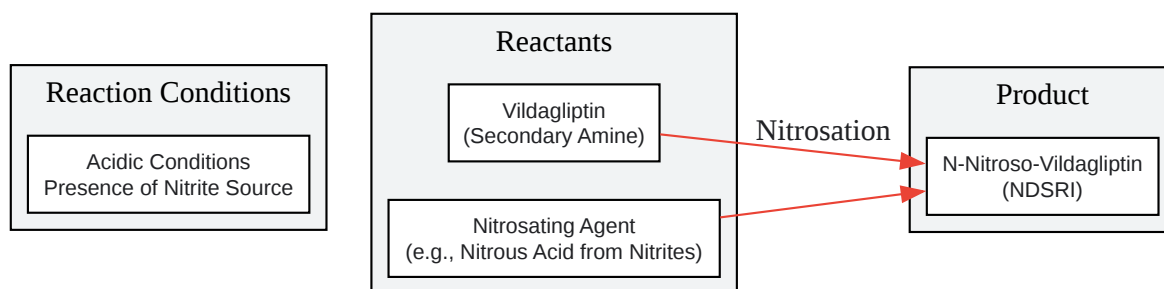
The quantification of **N-Nitroso-Vildagliptin** is performed by constructing a calibration curve from the peak areas of the working standard solutions versus their concentrations. The concentration of **N-Nitroso-Vildagliptin** in the API sample is then calculated from this curve.

Quantitative Data Summary

Parameter	Result	Reference
Regulatory Limit (EMA)	15 ppm	[2][3][7][8][9]
Limit of Detection (LOD)	0.44 ppm	[2][3][7]
Limit of Quantification (LOQ)	1.46 ppm	[2][3][7]
Linearity Range	1.46 ppm - 22.5 ppm	Based on LOQ and 150% of the permitted level[7]
Correlation Coefficient (r^2)	> 0.999	[7]
Accuracy (% Recovery)	88.14% - 107.65%	[7]

Formation Pathway of N-Nitroso-Vildagliptin

Nitrosamines are typically formed from the reaction of secondary or tertiary amines with a nitrosating agent, such as nitrous acid, which can be generated from nitrites in acidic conditions.[1][11] In the case of Vildagliptin, the secondary amine in its structure is susceptible to nitrosation, leading to the formation of **N-Nitroso-Vildagliptin**.



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Caption: Formation pathway of **N-Nitroso-Vildagliptin** from Vildagliptin.

Conclusion

The LC-MS/MS method detailed in this application note is a reliable and sensitive approach for the quantification of **N-Nitroso-Vildagliptin** in Vildagliptin APIs. The method achieves a limit of quantification well below the regulatory limit of 15 ppm, making it suitable for routine quality control and regulatory submissions. Implementing this method can help ensure that Vildagliptin APIs meet the stringent safety requirements for nitrosamine impurities. Regular monitoring and risk assessment are crucial to mitigate the presence of such impurities in pharmaceutical products.[5]

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- To cite this document: BenchChem. [Application Note: Quantification of N-Nitroso-Vildagliptin in Active Pharmaceutical Ingredients (APIs)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13581558/docs#application-note-quantification-of-n-nitroso-vildagliptin-in-active-pharmaceutical-ingredients-apis\]](https://www.benchchem.com/product/b13581558/docs#application-note-quantification-of-n-nitroso-vildagliptin-in-active-pharmaceutical-ingredients-apis)

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